

Spectroscopic data for substituted bromo-nitro-indazoles

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Compound of Interest

Compound Name: 3-Bromo-4-nitro-1-(propan-2-yl)-1H-indazole

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An In-Depth Technical Guide to the Spectroscopic Data of Substituted Bromo-Nitro-Indazoles

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the spectroscopic data for substituted bromo-nitro-indazoles. As crucial scaffolds in medicinal chemistry, a thorough understanding of their structural characterization is paramount for researchers in drug discovery and development.^{[1][2]} This document moves beyond a simple data repository, offering insights into the causal relationships behind experimental choices and providing validated protocols for acquiring high-quality spectroscopic data.

The Indazole Core in Medicinal Chemistry

The indazole nucleus, a bicyclic system composed of fused benzene and pyrazole rings, is a privileged scaffold in modern pharmacology.^[2] Its unique structural and electronic properties allow it to serve as a versatile pharmacophore, leading to a wide array of compounds with diverse biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^[2] The introduction of bromo and nitro substituents onto this core significantly modulates the molecule's steric and electronic profile, influencing its interaction with biological

targets. Accurate and unambiguous characterization of these substituted indazoles is the foundational first step in any drug development pipeline.

Core Spectroscopic Methodologies for Structural Elucidation

The characterization of substituted bromo-nitro-indazoles relies on a triad of spectroscopic techniques: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Each method provides a unique piece of the structural puzzle.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR is the most powerful tool for determining the carbon-hydrogen framework of a molecule.[3] For substituted indazoles, ^1H and ^{13}C NMR spectra reveal the precise substitution pattern on the bicyclic ring system. Two-dimensional techniques (COSY, HSQC, HMBC) are often employed to unambiguously assign signals, especially for complex substitution patterns.[4]
- **Infrared (IR) Spectroscopy:** IR spectroscopy excels at identifying the functional groups present in a molecule.[3] For bromo-nitro-indazoles, key vibrational bands corresponding to the N-H bond, the aromatic C-H and C=C bonds, and the nitro group (NO_2) are diagnostic.
- **Mass Spectrometry (MS):** MS provides the molecular weight of the compound and offers clues about its structure through fragmentation analysis.[3] Crucially, for bromine-containing compounds, MS reveals a characteristic isotopic pattern that serves as a definitive confirmation of the halogen's presence.[5][6]

Spectroscopic Data Analysis of Substituted Bromo-Nitro-Indazoles

The following sections detail the characteristic spectroscopic signatures for this class of compounds, supported by data from peer-reviewed literature.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The position of the bromo and nitro substituents dramatically influences the chemical shifts of the protons and carbons in the indazole ring. The electron-withdrawing nature of the nitro group typically deshields adjacent protons, shifting their signals downfield.

Table 1: ^1H and ^{13}C NMR Spectral Data for Selected Bromo-Nitro-Indazoles

Compound	Solvent	^1H NMR (δ , ppm)	^{13}C NMR (δ , ppm)	Source
5-Bromo-1H-indazole-3-carboxaldehyde	DMSO- d_6	10.53 (brs, 1H), 10.26 (s, 1H), 8.52 (d, 1H), 7.59 (dd, 1H), 7.46 (d, 1H)	187.5, 144.5, 141.3, 131.3, 124.3, 123.1, 117.6, 113.8	[7]
6-Bromo-1H-indazole-3-carboxaldehyde	DMSO- d_6	10.49 (brs, 1H), 10.26 (s, 1H), 8.20 (dd, 1H), 7.76 (dd, 1H), 7.49 (dd, 1H)	187.4, 143.5, 141.2, 127.3, 123.8, 120.7, 120.3, 111.1	[7]
6-Nitro-3-(4-nitrophenyl)-1H-indazole	CD_3COCD_3	13.33 (br, 1H), 8.59 (s, 1H), 8.37-8.29 (m, 5H), 8.08-8.06 (m, 1H)	147.93, 147.10, 143.11, 141.40, 139.67, 128.22, 124.55, 124.05, 122.17, 116.70, 108.12	[8]
3-bromo-4-nitro-1H-indazole	Not Specified	No data available	Data available in source	[9]
6-bromo-4-nitro-1H-indazole	Not Specified	No data available	No data available	[10][11]

Note: The differentiation between N1 and N2 substituted isomers is readily achieved via NMR, as the chemical environments of the ring protons and carbons differ significantly between the two forms.[12]

Infrared (IR) Spectroscopy

The IR spectrum provides a rapid and reliable method for confirming the presence of key functional groups. The most diagnostic signals for bromo-nitro-indazoles are the strong absorptions from the nitro group.

Table 2: Characteristic IR Absorption Bands for Bromo-Nitro-Indazoles

Functional Group	Absorption Range (cm ⁻¹)	Description	Rationale
N-H Stretch	3300 - 3100	Broad to medium	Present in N-H indazoles (1H-indazoles). Absence indicates N-substitution.
Aromatic C-H Stretch	3100 - 3000	Medium to weak	Characteristic of the benzene ring portion of the indazole core.
C=C Aromatic Stretch	1620 - 1450	Multiple medium to strong bands	Vibrations of the carbon-carbon double bonds within the aromatic rings.
NO ₂ Asymmetric Stretch	1560 - 1515	Strong	The position is influenced by the electronic environment; conjugation can lower the frequency. [13]
NO ₂ Symmetric Stretch	1360 - 1335	Strong	This band, along with the asymmetric stretch, is definitive for the nitro group. [13]
C-N Stretch	1340 - 1265	Medium	Associated with the amine-like C-N bonds within the heterocyclic ring. [14]
C-Br Stretch	700 - 500	Medium to strong	Found in the fingerprint region; confirms the presence of the bromo substituent.

Example: For 3-(Naphthalen-2-yl)-6-nitro-1H-indazole, characteristic IR peaks were observed at 1522 cm^{-1} and 1346 cm^{-1} , corresponding to the NO_2 asymmetric and symmetric stretches, respectively.[8]

Mass Spectrometry (MS)

Mass spectrometry is indispensable for confirming the molecular weight and elemental composition. For compounds containing bromine, the presence of two stable isotopes, ^{79}Br and ^{81}Br , in a nearly 1:1 natural abundance, gives rise to a highly characteristic isotopic pattern for the molecular ion peak (M^+).[5][6]

The molecular ion will appear as two peaks of almost equal intensity, separated by two mass-to-charge units (m/z). This is referred to as the "M" and "M+2" peaks. This signature is a powerful diagnostic tool that provides unambiguous evidence for the presence of a single bromine atom in the molecule.[6]

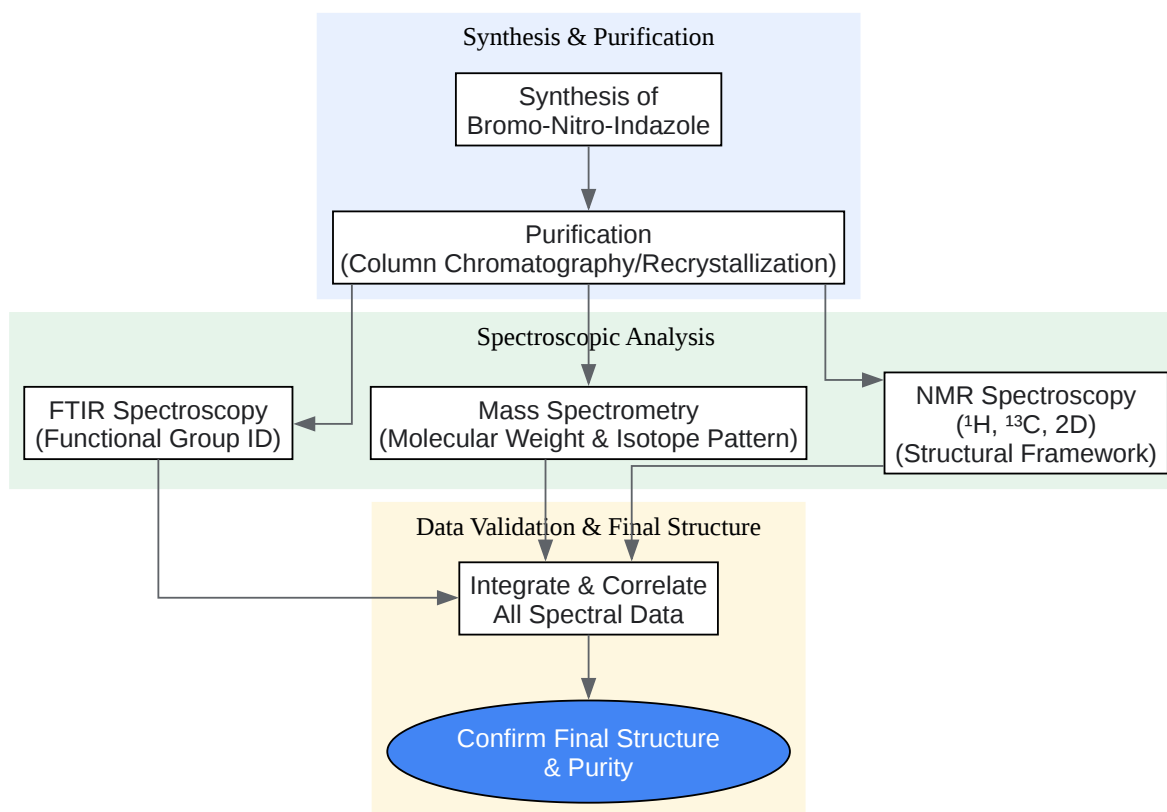
For example, a compound like 6-bromo-4-nitro-1H-indazole ($\text{C}_7\text{H}_4\text{BrN}_3\text{O}_2$) has a calculated monoisotopic mass of 240.9487 Da using the ^{79}Br isotope.[15] In its mass spectrum, one would expect to see a strong peak at $m/z \approx 241$ and another equally strong peak at $m/z \approx 243$.

Experimental Protocols & Workflows

Adherence to standardized protocols is essential for data reproducibility and integrity.

General Spectroscopic Analysis Workflow

The following diagram outlines a self-validating workflow for the comprehensive characterization of a synthesized bromo-nitro-indazole.



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Caption: General workflow for the synthesis and spectroscopic validation of bromo-nitro-indazoles.

Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation: Weigh approximately 5-10 mg of the purified bromo-nitro-indazole sample.

- **Dissolution:** Dissolve the sample in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃) in a clean, dry NMR tube. Ensure complete dissolution; sonication may be required.
- **Instrumentation:** Insert the NMR tube into the spectrometer's probe.
- **Locking & Shimming:** Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity, ensuring sharp, symmetrical peaks.
- **Data Acquisition:** Acquire a standard ¹H spectrum. Following this, acquire a ¹³C{¹H} spectrum. If structural assignment is ambiguous, perform 2D NMR experiments such as COSY and HSQC.
- **Data Processing:** Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).

Protocol 2: FTIR-ATR Data Acquisition

- **Background Scan:** With the Attenuated Total Reflectance (ATR) crystal clean, perform a background scan. This is crucial to subtract the spectral contributions of the atmosphere (CO₂, H₂O).
- **Sample Application:** Place a small amount of the solid, dry bromo-nitro-indazole sample directly onto the ATR crystal. Ensure good contact between the sample and the crystal surface by applying pressure with the built-in clamp.
- **Sample Scan:** Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000-400 cm⁻¹.
- **Data Analysis:** Label the major peaks corresponding to the key functional groups as detailed in Table 2.

Protocol 3: High-Resolution Mass Spectrometry (HRMS) Acquisition

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent (e.g., methanol, acetonitrile).

- **Ionization:** Introduce the sample into the mass spectrometer using an appropriate ionization source, such as Electrospray Ionization (ESI), which is a soft ionization technique that typically keeps the molecule intact, yielding a strong molecular ion peak.
- **Data Acquisition:** Acquire the mass spectrum in positive or negative ion mode. Ensure the mass range is set to include the expected molecular weight of the compound.
- **Data Analysis:** Identify the molecular ion peak. Critically, verify the presence and relative intensity of the M and M+2 peaks to confirm the presence of bromine. Compare the experimentally observed exact mass to the theoretically calculated mass to confirm the elemental formula.

Molecular Structure Visualization

The precise arrangement of atoms defines the molecule's properties. Below is a representative structure.

Caption: Structure of 6-Bromo-4-nitro-1H-indazole with key atoms labeled.

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